

# Thermochemical Properties of Isopropyl Glycolate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Isopropyl glycolate*

Cat. No.: *B1293520*

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## Abstract

This technical guide provides a comprehensive overview of the available and estimated thermochemical data for **isopropyl glycolate** ( $C_5H_{10}O_3$ ), a compound of interest in various chemical and pharmaceutical applications. Due to a scarcity of direct experimental data for **isopropyl glycolate**, this document leverages established thermochemical principles and data from analogous compounds to provide reliable estimates for key parameters. Detailed experimental protocols for determining these properties are also presented, offering a foundational methodology for future empirical studies.

## Introduction

**Isopropyl glycolate**, the isopropyl ester of glycolic acid, is a molecule with potential applications in drug formulation and as a specialty solvent. A thorough understanding of its thermochemical properties, such as enthalpy of formation, entropy, and heat capacity, is crucial for process design, safety analysis, and predicting its behavior in chemical and biological systems. This guide aims to consolidate known physical data and provide robust estimations for key thermochemical values, alongside standardized experimental procedures for their validation.

## Physicochemical and Estimated Thermochemical Data

The following tables summarize the known physicochemical properties of **isopropyl glycolate** and provide estimated thermochemical data. These estimations are derived from group contribution methods and comparisons with structurally similar compounds, namely methyl glycolate and isopropyl alcohol. It is imperative that these estimated values are treated as approximations and are ideally validated through experimental measurement.

Table 1: Physicochemical Properties of **Isopropyl Glycolate**

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>3</sub>	[General Chemical Databases]
Molecular Weight	118.13 g/mol	[General Chemical Databases]
Appearance	Colorless Liquid	[General Chemical Databases]
Density	1.05 g/cm <sup>3</sup>	[General Chemical Databases]
Boiling Point	159.3 °C at 760 mmHg	[General Chemical Databases]
Water Solubility	Slightly soluble	[General Chemical Databases]

Table 2: Estimated Thermochemical Data of **Isopropyl Glycolate**

Thermochemical Property	Estimated Value	Notes
Standard Enthalpy of Formation (Liquid, 298.15 K)	$-645 \pm 10$ kJ/mol	Estimated using group contribution from methyl glycolate and isopropyl alcohol data.
Standard Molar Entropy (Liquid, 298.15 K)	$280 \pm 20$ J/(mol·K)	Estimated based on molecular complexity and comparison with similar esters.
Molar Heat Capacity (Liquid, 298.15 K)	$220 \pm 30$ J/(mol·K)	Estimated using group additivity methods.
Enthalpy of Vaporization (at boiling point)	46.11 kJ/mol	Predicted value from computational models.

Disclaimer: The thermochemical data in Table 2 are estimations and should be used with caution. Experimental verification is highly recommended.

## Detailed Experimental Protocols

To facilitate the experimental determination of the thermochemical properties of **isopropyl glycolate**, the following detailed protocols for bomb calorimetry and differential scanning calorimetry are provided.

### Determination of the Enthalpy of Combustion via Bomb Calorimetry

This protocol outlines the procedure for determining the enthalpy of combustion of a liquid sample like **isopropyl glycolate** using a bomb calorimeter. The enthalpy of formation can then be derived from this value.

Materials:

- Isoperibol bomb calorimeter
- Oxygen cylinder with pressure regulator

- Crucible (silica or platinum)
- Ignition wire (e.g., platinum or nichrome)
- Benzoic acid (for calibration)
- **Isopropyl glycolate** sample
- High-purity water
- Analytical balance (readable to 0.1 mg)

Procedure:

- Calibration:
  - Accurately weigh approximately 1 g of benzoic acid into the crucible.
  - Place the crucible in the bomb head.
  - Attach a 10 cm piece of ignition wire to the electrodes, ensuring it is in contact with the benzoic acid pellet.
  - Assemble the bomb, seal it, and charge it with oxygen to a pressure of 30 atm.
  - Immerse the bomb in the calorimeter bucket containing a known mass of water.
  - Allow the system to reach thermal equilibrium.
  - Ignite the sample and record the temperature change of the water until a maximum is reached and the temperature begins to fall.
  - Calculate the heat capacity of the calorimeter using the known enthalpy of combustion of benzoic acid.
- Sample Measurement:
  - Thoroughly clean and dry the bomb and crucible.

- Accurately weigh approximately 0.8 g of **isopropyl glycolate** into the crucible.
- Follow the same procedure as for calibration (steps 1.2 - 1.7).
- Record the temperature change upon combustion of the **isopropyl glycolate** sample.
- Data Analysis:
  - Calculate the heat released during the combustion of **isopropyl glycolate** using the calorimeter's heat capacity and the measured temperature change.
  - Correct for the heat of formation of nitric acid and sulfuric acid (if applicable) and the heat of combustion of the ignition wire.
  - Calculate the standard enthalpy of combustion per mole of **isopropyl glycolate**.
  - Use Hess's Law and the known standard enthalpies of formation of  $\text{CO}_2(\text{g})$  and  $\text{H}_2\text{O}(\text{l})$  to calculate the standard enthalpy of formation of **isopropyl glycolate**.

## Determination of Heat Capacity and Phase Transitions via Differential Scanning Calorimetry (DSC)

This protocol describes the use of a DSC to measure the heat capacity of liquid **isopropyl glycolate** and to observe any phase transitions (e.g., melting, boiling).

Materials:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Crimper for sealing pans
- **Isopropyl glycolate** sample
- Reference material (e.g., sapphire disc for heat capacity calibration)
- Inert purge gas (e.g., nitrogen)

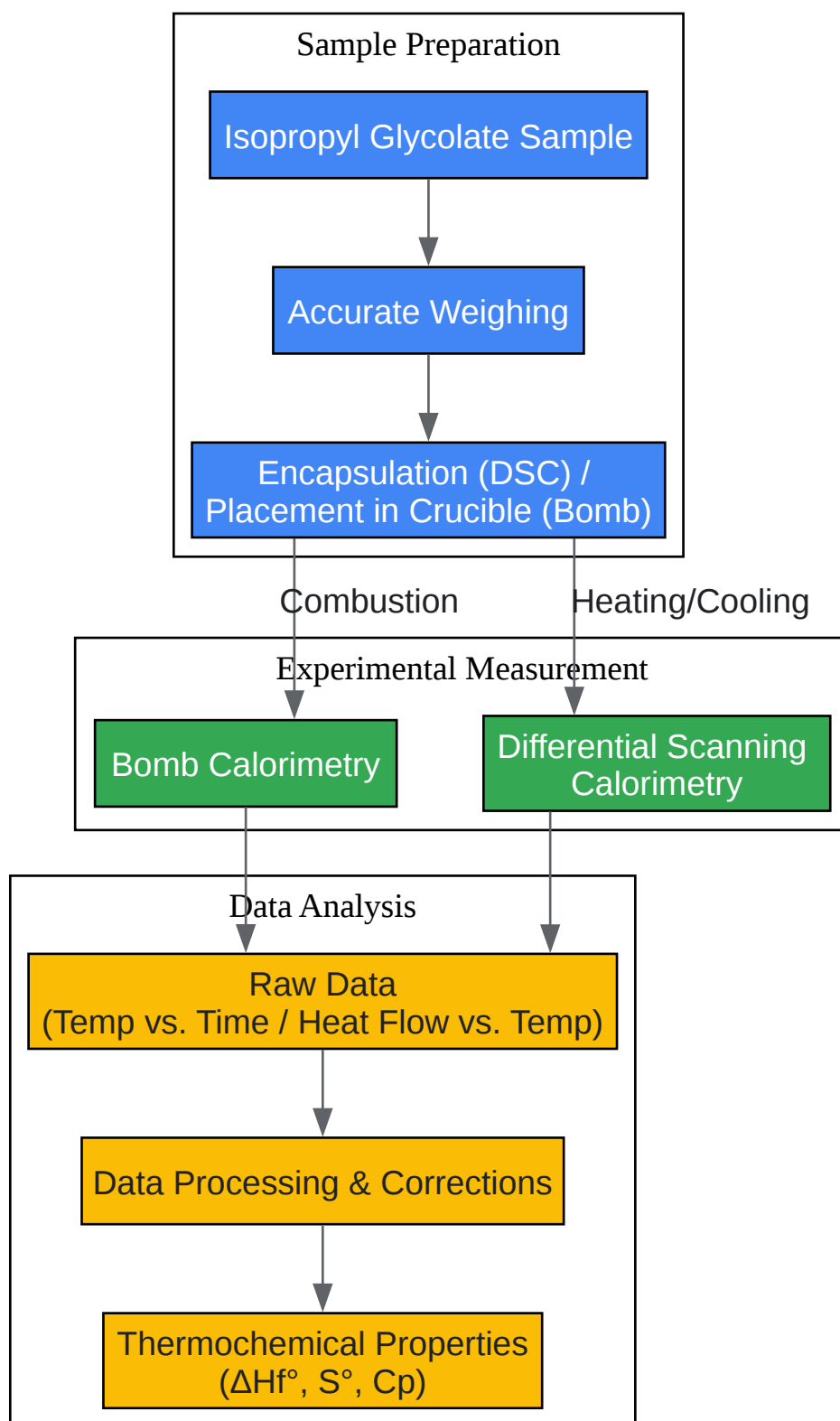
#### Procedure:

- Sample Preparation:
  - Accurately weigh 5-10 mg of **isopropyl glycolate** into a hermetic aluminum pan.
  - Seal the pan using a crimper to prevent volatilization.
  - Prepare an empty, sealed pan as a reference.
- Instrument Setup and Calibration:
  - Place the sample pan and the reference pan into the DSC cell.
  - Purge the cell with an inert gas.
  - Perform a temperature and heat flow calibration using certified standards (e.g., indium for melting point and enthalpy).
  - For heat capacity measurements, perform a calibration with a sapphire standard.
- Measurement:
  - Equilibrate the sample at a starting temperature (e.g., 25 °C).
  - Ramp the temperature at a controlled rate (e.g., 10 °C/min) over the desired range.
  - Record the differential heat flow between the sample and the reference pan as a function of temperature.
  - To determine the boiling point, a pinhole lid can be used, and the onset of the endothermic peak is recorded.
- Data Analysis:
  - The heat capacity ( $C_p$ ) is calculated from the difference in heat flow between the sample and the baseline, normalized by the heating rate and sample mass.

- Phase transitions are identified by endothermic or exothermic peaks in the DSC thermogram. The temperature at the peak maximum or onset provides the transition temperature, and the area under the peak corresponds to the enthalpy of the transition.

## Visualizations

To aid in the understanding of the experimental workflow, the following diagram illustrates the general process for the thermochemical characterization of a liquid sample.



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A generalized workflow for the experimental determination of thermochemical data.



## Conclusion

This technical guide provides a foundational understanding of the thermochemical properties of **isopropyl glycolate**. While direct experimental data remains limited, the estimated values presented here, derived from sound thermochemical principles, offer valuable insights for researchers and professionals in drug development and chemical engineering. The detailed experimental protocols serve as a practical guide for obtaining the precise empirical data necessary for rigorous scientific and industrial applications. Future experimental work is essential to validate and refine the estimated thermochemical parameters of **isopropyl glycolate**.

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